

Spectroscopic Data for 4-Acetoxy-3'-nitrobenzophenone: A Technical Guide

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Compound of Interest

Compound Name: 4-Acetoxy-3'-nitrobenzophenone

CAS No.: 890099-62-4

Cat. No.: B1292299

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Introduction

4-Acetoxy-3'-nitrobenzophenone is a substituted aromatic ketone with potential applications in organic synthesis and medicinal chemistry. Its molecular structure, featuring a benzophenone core with an acetoxy group on one phenyl ring and a nitro group on the other, gives rise to a unique spectroscopic fingerprint. This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. As direct experimental spectra for this specific molecule are not readily available in public databases, this guide will present a predictive analysis based on established spectroscopic principles and data from closely related structural analogs. This approach offers a robust framework for researchers and drug development professionals to identify, characterize, and assess the purity of **4-Acetoxy-3'-nitrobenzophenone**.

Molecular Structure and Spectroscopic Rationale

A thorough understanding of the molecular structure is paramount for the accurate interpretation of spectroscopic data. The structure of **4-Acetoxy-3'-nitrobenzophenone**

dictates the chemical environment of each atom and functional group, which in turn governs its interaction with different forms of electromagnetic radiation and its fragmentation behavior.

Caption: Chemical structure of **4-Acetoxy-3'-nitrobenzophenone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of **4-Acetoxy-3'-nitrobenzophenone** in 0.6-0.8 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum on a 400 MHz or higher field spectrometer. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 16 to 64 scans are co-added to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the carbon-13 NMR spectrum on the same instrument, typically at a frequency of 100 MHz. Proton decoupling is employed to simplify the spectrum to single lines for each unique carbon. A 45° pulse angle and a relaxation delay of 2-5 seconds are common. A larger number of scans (e.g., 1024 to 4096) is usually required due to the low natural abundance of ^{13}C .

Predicted ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.45	s	1H	H-2'	Deshielded by the adjacent nitro group and the carbonyl group.
~8.30	d	1H	H-4'	Deshielded by the ortho nitro group.
~8.10	d	1H	H-6'	Deshielded by the meta nitro group and the carbonyl group.
~7.85	d	2H	H-2, H-6	Ortho to the carbonyl group.
~7.65	t	1H	H-5'	Coupled to H-4' and H-6'.
~7.30	d	2H	H-3, H-5	Ortho to the acetoxy group.
~2.35	s	3H	-OCOCH ₃	Acetyl methyl protons.

Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Rationale
~195	C=O (ketone)	Typical chemical shift for a benzophenone carbonyl carbon.
~169	C=O (ester)	Typical chemical shift for an acetate carbonyl carbon.
~155	C-4	Carbon attached to the acetoxy group.
~148	C-3'	Carbon attached to the nitro group.
~140	C-1'	Quaternary carbon of the nitro-substituted ring.
~135	C-1	Quaternary carbon of the acetoxy-substituted ring.
~132	C-2, C-6	Carbons ortho to the ketone carbonyl.
~130	C-6'	Aromatic CH.
~128	C-5'	Aromatic CH.
~124	C-2'	Aromatic CH.
~122	C-3, C-5	Carbons ortho to the acetoxy group.
~21	-OCOCH ₃	Acetyl methyl carbon.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is most common. A small amount of the solid is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded first. The sample is then scanned, typically over the range of 4000 to 400 cm^{-1} . The final spectrum is an average of 16 to 32 scans.

Predicted IR Spectral Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~1765	Strong	C=O stretch (ester)
~1665	Strong	C=O stretch (ketone)
~1600, ~1480	Medium-Strong	Aromatic C=C stretches
~1530, ~1350	Strong	Asymmetric and symmetric N-O stretches (nitro group)
~1200	Strong	C-O stretch (ester)
~850-800	Strong	C-H out-of-plane bending (aromatic)

The presence of two distinct carbonyl stretching frequencies is a key diagnostic feature, differentiating the ester and ketone functionalities. The strong absorptions corresponding to the nitro group are also characteristic.

Mass Spectrometry (MS)

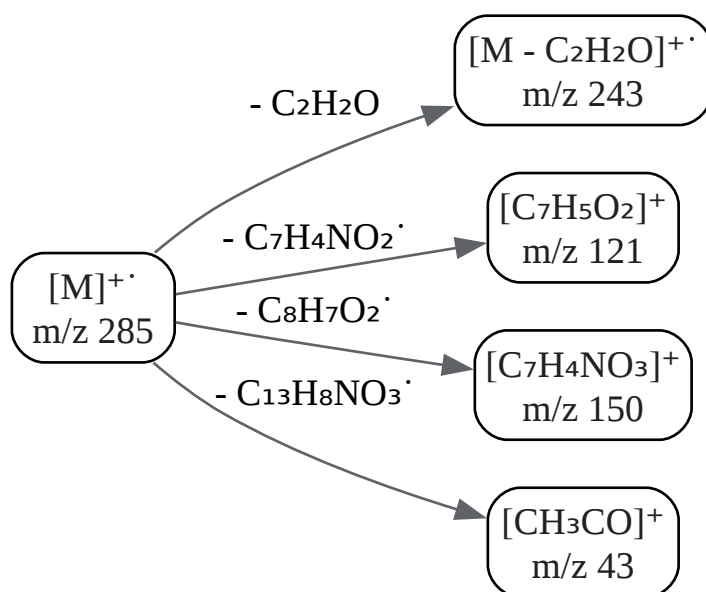
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural elucidation.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction and Ionization:** The sample can be introduced into the mass spectrometer via a direct insertion probe or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS). Electron Ionization (EI) is a common technique for volatile and thermally stable compounds, while Electrospray Ionization (ESI) is suitable for less volatile or thermally labile molecules.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Data Acquisition:** The mass spectrum is recorded, plotting the relative abundance of ions against their m/z values.

Predicted Mass Spectrum Data (Electron Ionization)

- **Molecular Ion (M^+):** $m/z = 285.06$. This corresponds to the molecular weight of **4-Acetoxy-3'-nitrobenzophenone** ($C_{15}H_{11}NO_4$).
- **Key Fragment Ions:**
 - $m/z = 243$: $[M - C_2H_2O]^+$, loss of a ketene molecule from the acetoxy group.
 - $m/z = 121$: $[C_7H_5O_2]^+$, corresponding to the 4-hydroxybenzoyl cation, formed after the loss of the nitrobenzoyl radical.
 - $m/z = 150$: $[C_7H_4NO_3]^+$, corresponding to the 3-nitrobenzoyl cation.
 - $m/z = 105$: $[C_7H_5O]^+$, benzoyl cation.
 - $m/z = 77$: $[C_6H_5]^+$, phenyl cation.
 - $m/z = 43$: $[CH_3CO]^+$, acetyl cation.



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